

In-Depth Technical Guide to the Health and Safety of 4,5-Diaminophthalonitrile

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Compound of Interest

Compound Name: 4,5-Diaminophthalonitrile

Cat. No.: B137029

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For researchers, scientists, and drug development professionals, a thorough understanding of the health and safety aspects of chemical compounds is paramount. This guide provides a comprehensive overview of the known hazards, handling procedures, and emergency responses related to **4,5-Diaminophthalonitrile** (CAS No. 129365-93-1).

Chemical Identification and Physical Properties


4,5-Diaminophthalonitrile is a solid organic compound, appearing as a white to brown powder or crystal.^{[1][2][3]} It is recognized by several synonyms, including 1,2-Diamino-4,5-dicyanobenzene and 4,5-Diaminobenzene-1,2-dicarbonitrile.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ N ₄	[3]
Molecular Weight	158.16 g/mol	[3]
CAS Number	129365-93-1	[3]
Appearance	White to Brown powder to crystal	[1][2][3]
Melting Point	264 - 276 °C	[1][2]
Boiling Point (Predicted)	511.5 ± 50.0 °C	[1][4]
Density (Predicted)	1.35 - 1.4 ± 0.1 g/cm ³	[1][5]
Flash Point	Not applicable / 263.2 ± 30.1 °C	[5]

Hazard Identification and GHS Classification

4,5-Diaminophthalonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact.

GHS Pictogram:

 alt text

Signal Word: Danger

GHS Hazard Statements:[5]

Code	Statement
H301	Toxic if swallowed
H311 / H312	Toxic/Harmful in contact with skin
H331 / H332	Toxic/Harmful if inhaled
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Target Organs: Respiratory system.[2]

Safe Handling and Storage

Due to its toxicity, strict adherence to safety protocols is essential when handling **4,5-Diaminophthalonitrile**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Use only outdoors or in a well-ventilated area.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield where splashing is possible.[6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a protective suit or lab coat.[7]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.[8]

Handling Procedures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Take off immediately all contaminated clothing and wash it before reuse.

Storage:

- Store in a well-ventilated place. Keep the container tightly closed.
- Store locked up.^[5]
- Recommended storage is under an inert gas (nitrogen or argon) at 2–8 °C or in a cool, dark place (<15°C).^[1]
- The compound is noted to be air-sensitive.

GHS Pictogram

Associated Hazards

H335	May cause respiratory irritation
H319	Causes serious eye irritation
H315	Causes skin irritation
H331/H332	Toxic/Harmful if inhaled
H311/H312	Toxic/Harmful in contact with skin
H301	Toxic if swallowed

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GHS Pictogram and Associated Hazards

Emergency Procedures

First-Aid Measures:

- General Advice: Move the victim to fresh air. Call a poison center or doctor immediately for treatment advice.[9] Show the safety data sheet to the medical professional.[10]

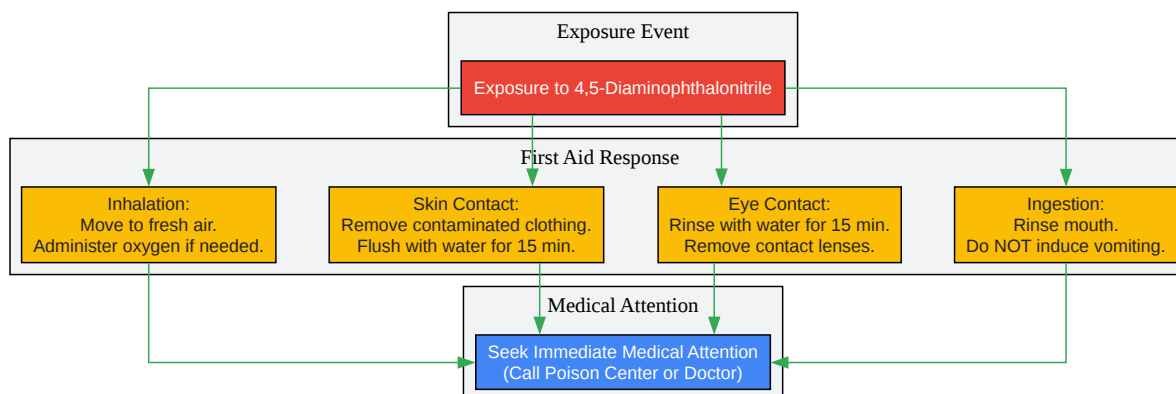
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing has stopped, provide artificial respiration.[9]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes.[9][11]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[5][11]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards Arising from the Chemical: Hazardous combustion products may include carbon oxides and nitrogen oxides.[10]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[10][12]

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment to prevent contact with skin and eyes and to avoid inhalation of dust. Evacuate personnel to a safe area.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[10]



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Emergency First Aid Workflow

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.^[5] Waste material should be disposed of by a licensed waste disposal contractor.

Experimental Protocols

While specific toxicological studies for **4,5-Diaminophthalonitrile** were not found in the public domain, the following are generalized experimental protocols based on OECD guidelines for assessing skin and eye irritation, which are indicated hazards for this compound.

Representative Protocol for In Vitro Skin Irritation Test (OECD 439):

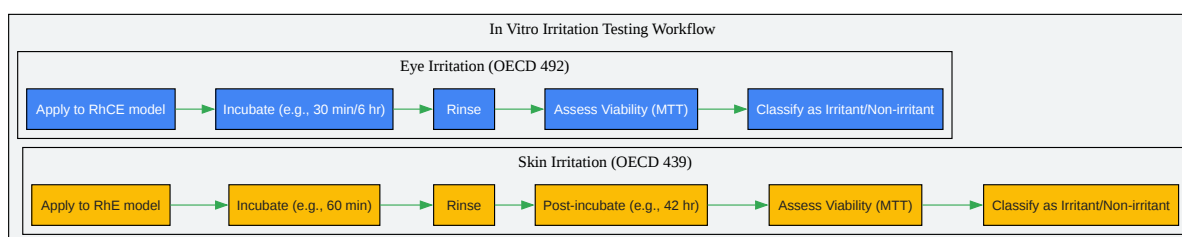
- Test System: A reconstructed human epidermis (RhE) model is used.
- Procedure: a. A small amount of the test chemical (or a solution) is applied topically to the RhE tissue surface. b. The tissue is incubated for a defined period (e.g., 60 minutes). c. The

test chemical is removed by rinsing. d. The tissue is incubated for a post-exposure period (e.g., 42 hours).

- **Endpoint Measurement:** Cell viability is assessed using a colorimetric assay (e.g., MTT assay).
- **Classification:** A reduction in cell viability below a certain threshold (e.g., 50%) compared to a negative control indicates that the substance is an irritant.

Representative Protocol for In Vitro Eye Irritation Test (OECD 492):

- **Test System:** A reconstructed human cornea-like epithelium (RhCE) model is used.
- **Procedure:** a. The test chemical is applied to the surface of the RhCE tissue. b. The tissue is incubated for a specific duration (e.g., 30 minutes for liquids, 6 hours for solids). c. The chemical is rinsed off.
- **Endpoint Measurement:** Tissue viability is determined, typically via an MTT assay.
- **Classification:** If the remaining cell viability is below a defined threshold (e.g., 60%), the chemical is classified as an eye irritant.



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Generalized In Vitro Irritation Testing Workflow

This guide is intended to provide essential health and safety information for **4,5-Diaminophthalonitrile**. It is not exhaustive and should be used in conjunction with a formal risk assessment and the most current Safety Data Sheet (SDS) provided by the supplier. Always prioritize safety and handle this chemical with the utmost care.

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